

# Commercial Suppliers of High-Purity 3-Bromo-N,N-diphenylaniline: A Technical Guide

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## Compound of Interest

Compound Name: 3-Bromo-N,N-diphenylaniline

Cat. No.: B1284278

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This technical guide provides an in-depth overview of commercial suppliers for high-purity **3-Bromo-N,N-diphenylaniline** (CAS No. 78600-33-6), a crucial building block in the development of advanced materials, particularly for applications in Organic Light Emitting Diodes (OLEDs), and as a versatile intermediate in pharmaceutical synthesis. This document outlines key quality specifications from various suppliers, a representative synthesis and purification protocol, and a workflow for procurement and quality verification.

## Supplier Specifications

The following table summarizes the publicly available data for **3-Bromo-N,N-diphenylaniline** from several commercial suppliers. It is important to note that for detailed impurity profiles and lot-specific data, direct contact with the supplier and a request for a Certificate of Analysis (CoA) are essential.

Supplier	Product Number	Purity Specification	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Notes
Sigma-Aldrich	647527	97% <a href="#">[1]</a>	78600-33-6 <a href="#">[1]</a>	C18H14BrN <a href="#">[1]</a>	324.21 <a href="#">[1]</a>	Provides access to Certificates of Analysis for specific batches on their website. <a href="#">[1]</a>
Aladdin Scientific	B134545	≥98% <a href="#">[2]</a>	78600-33-6	C18H14BrN <a href="#">[2]</a>	324.21 <a href="#">[2]</a>	-
BLD Pharm	BD139458	97.0%	78600-33-6 <a href="#">[3]</a>	C18H14BrN	324.21	Offers access to NMR, HPLC, and LC-MS data. <a href="#">[3]</a>
Henan Allgreen Chemical Co., Ltd.	AG-C-100431	98% (customizable) <a href="#">[4]</a>	78600-33-6 <a href="#">[4]</a>	C18H14BrN <a href="#">[4]</a>	324.21	Purity can be adjusted according to customer demand. <a href="#">[4]</a>

## Experimental Protocols

### Representative Synthesis of 3-Bromo-N,N-diphenylaniline

The following protocol is a general representation of the synthesis of a bromoaniline derivative, adapted from methodologies described in the patent literature for the bromination of aromatic

amines.[5] This method utilizes copper(II) bromide as both a bromine source and a catalyst.

#### Materials:

- N,N-diphenylaniline
- Copper(II) bromide (CuBr<sub>2</sub>)
- Tetrahydrofuran (THF)
- Ethyl acetate
- Saturated sodium carbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)

#### Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, dissolve N,N-diphenylaniline in tetrahydrofuran (THF).
- Under agitation, add copper(II) bromide (CuBr<sub>2</sub>) to the solution. The molar ratio of substrate to CuBr<sub>2</sub> can be optimized, with a ratio of 1:2 being a potential starting point.[5]
- Allow the reaction to proceed at a controlled temperature (e.g., room temperature to 50°C) for a duration determined by reaction monitoring.[5] The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) until the starting material is consumed.[5]
- Upon completion, the THF is removed under reduced pressure.
- The residue is partitioned between ethyl acetate and water. The pH is adjusted to neutral (pH 7) with a saturated sodium carbonate solution.[5]
- The aqueous layer is extracted with ethyl acetate. The combined organic phases are washed with saturated brine.[5]

- The organic layer is dried over anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ), filtered, and the solvent is evaporated under reduced pressure to yield the crude product.[5]

## Purification Protocol

The crude **3-Bromo-N,N-diphenylaniline** is typically purified by column chromatography on silica gel, followed by recrystallization.

Materials:

- Crude **3-Bromo-N,N-diphenylaniline**
- Silica gel (for column chromatography)
- Hexane
- Ethyl acetate
- Ethanol or a suitable solvent system for recrystallization

Procedure:

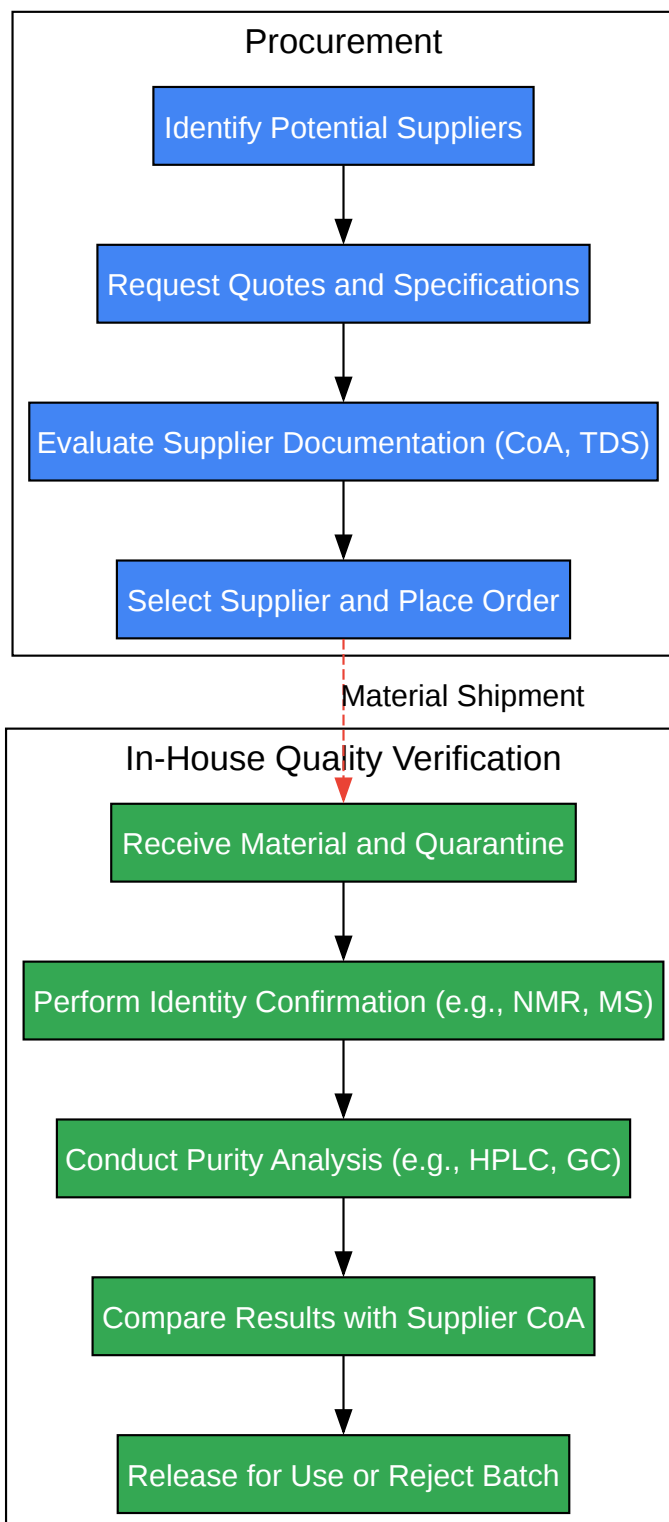
- Column Chromatography:
  - The crude product is dissolved in a minimal amount of a suitable solvent (e.g., dichloromethane or toluene) and adsorbed onto a small amount of silica gel.
  - A silica gel column is prepared using a non-polar eluent such as hexane.
  - The adsorbed product is loaded onto the top of the column.
  - The column is eluted with a gradient of ethyl acetate in hexane, starting with a low polarity mixture and gradually increasing the polarity.
  - Fractions are collected and analyzed by TLC to identify those containing the pure product.
  - The fractions containing the pure product are combined, and the solvent is removed under reduced pressure.

- Recrystallization:
  - The purified product from column chromatography is dissolved in a minimal amount of a hot solvent (e.g., ethanol).
  - The solution is allowed to cool slowly to room temperature and then further cooled in an ice bath to induce crystallization.
  - The resulting crystals are collected by filtration, washed with a small amount of cold solvent, and dried under vacuum to yield high-purity **3-Bromo-N,N-diphenylaniline**.

## Quality Control and Procurement Workflow

The following diagram illustrates a typical workflow for the procurement and quality verification of high-purity **3-Bromo-N,N-diphenylaniline** for research and development purposes.

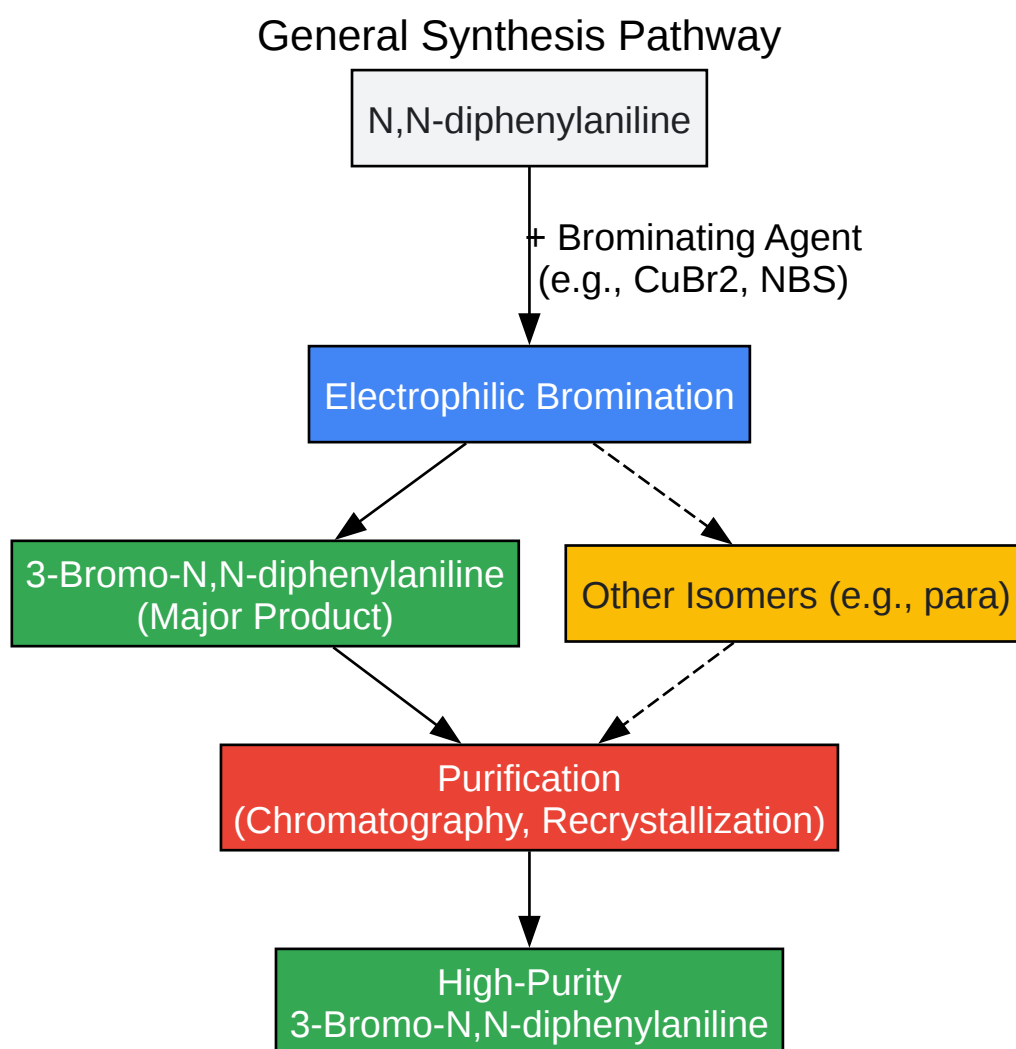
## Procurement and Quality Verification Workflow

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Caption: A flowchart outlining the key steps in sourcing and validating the quality of **3-Bromo-N,N-diphenylaniline**.

## Synthesis Pathway Overview

The synthesis of **3-Bromo-N,N-diphenylaniline** is typically achieved through the electrophilic bromination of N,N-diphenylaniline. The choice of brominating agent and reaction conditions can influence the regioselectivity and yield of the desired meta-substituted product.



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Caption: A simplified diagram illustrating the synthesis and purification of **3-Bromo-N,N-diphenylaniline**.

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